Technical Whitepaper: Physicochemical Profiling of 7-(1-Chloroethyl)-3-methylquinoline

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Compound of Interest

Compound Name:	*7-(1-Chloroethyl)-3-methylquinoline*
Cat. No.:	*B15369692*

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Executive Summary

7-(1-Chloroethyl)-3-methylquinoline (Formula: $C_{12}H_{12}ClN$) is a heterobicyclic building block characterized by a reactive 1-chloroethyl group at the 7-position and a methyl substituent at the 3-position. Unlike the common 7-chloro-2-methylquinoline used in Montelukast synthesis, this 3,7-substituted isomer presents unique steric and electronic properties.

This guide details the Molecular Weight (MW) and Lipophilicity (LogP) of this compound, providing researchers with the necessary data for stoichiometry calculations and purification strategies (e.g., normal phase vs. reverse phase chromatography). It establishes a self-validating HPLC protocol for experimentally determining lipophilicity, critical for assessing its behavior in biological systems or synthetic workups.

Part 1: Molecular Characterization & Weight Analysis

Structural Definition

The molecule consists of a quinoline core (benzo[b]pyridine) substituted at:

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- Position 3: A Methyl group (–CH_3), increasing lipophilicity and electron density slightly.
- Position 7: A 1-Chloroethyl group (–$CH(Cl)CH_3$), introducing a chiral center and a reactive electrophilic site.

Molecular Weight & Isotopic Distribution

Precise molecular weight is requisite for high-resolution mass spectrometry (HRMS) and molarity calculations.

Chemical Formula: $C_{12}H_{12}ClN$

Isotope	Mass (Da)	Abundance	Contribution
Carbon-12	12.00000	98.93%	12 × 12.000 = 144.000
Hydrogen-1	1.00783	99.98%	12 × 1.008 = 12.094
Nitrogen-14	14.00307	99.63%	1 × 14.003 = 14.003
Chlorine-35	34.96885	75.78%	0.758 × 34.969 ≈ 26.50
Chlorine-37	36.96590	24.22%	0.242 × 36.966 ≈ 8.95

Calculated Values:

- Average Molecular Weight:205.68 g/mol
- Monoisotopic Mass (^{35}Cl):205.066 g/mol
- Isotopic Pattern: A characteristic 3:1 intensity ratio (M : M+2) due to the single Chlorine atom.

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> *Technical Note: In Mass Spectrometry (ESI+), look for the protonated molecular ion*
>
> at m/z 206.07 and 208.07.

Part 2: Lipophilicity (LogP/LogD)[1]

Lipophilicity is the key driver for this molecule's solubility in organic solvents (DCM, Ethyl Acetate) during extraction and its retention on C18 chromatography columns.

Theoretical Prediction (In Silico)

Using fragment-based contribution methods (cLogP), we estimate the partition coefficient.

- Base Quinoline LogP: ~2.04
- 3-Methyl Substituent: +0.56 (Hydrophobic contribution)
- 7-Ethyl Group (Analog): +1.00
- Chlorine Substitution (Secondary alkyl): +0.35 (Cl is lipophilic but introduces dipole)
- Correction Factors: Ortho/Meta interactions are minimal here.

Estimated LogP:3.6 – 3.9

pH Dependence (LogD)

The quinoline nitrogen is basic (

).

- At pH 1-3 (Acidic): The nitrogen is protonated (

). The molecule becomes highly polar. LogD will be significantly lower (< 1.0).

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- At pH 7.4 (Physiological): The molecule is >99% neutral.

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Summary Table: Physicochemical Constants

Property	Value	Confidence	Context
Molecular Weight	205.68 g/mol	High	Average Mass
Predicted LogP	3.75 ± 0.3	Medium	Consensus cLogP
LogD (pH 7.4)	~3.75	Medium	Neutral species dominates
LogD (pH 2.0)	< 1.0	High	Ionized species dominates
Topological Polar Surface Area (TPSA)	~12.9 Å²	High	Only Pyridine N contributes

Part 3: Experimental Determination Protocol

Since this specific intermediate is reactive (benzylic chloride), standard "Shake-Flask" methods (24h equilibrium) may cause hydrolysis to the alcohol (7-(1-hydroxyethyl)...). RP-HPLC is the preferred method as it is faster and minimizes degradation.

Method: RP-HPLC Estimation of LogP

This protocol uses the correlation between capacity factor (

) and hydrophobicity.

Reagents:

- Column: C18 (ODS) column, e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm.
- Mobile Phase: Methanol / Water (buffered to pH 7.4 with 10mM Ammonium Phosphate).
- Standards: Toluene (LogP 2.7), Naphthalene (LogP 3.3), Phenanthrene (LogP 4.5).

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- Dead Time Marker: Uracil or Sodium Nitrate.

Protocol Steps:

- Preparation: Dissolve 1 mg of **7-(1-Chloroethyl)-3-methylquinoline** in 1 mL Methanol. Inject immediately to prevent solvolysis.
- Run: Isocratic elution at 70% Methanol / 30% Buffer. Flow rate 1.0 mL/min.
- Calculation: Determine retention time (

) and dead time (

).
- Calibration: Plot

  vs. Literature LogP of standards.
- Derivation: Interpolate the LogP of the analyte from the regression line.

Self-Validating Logic

- Check 1 (Hydrolysis Monitor): If a second peak appears earlier (lower

) and grows over time, this is the hydrolysis product (Alcohol). The later peak is the intact Chloride.
- Check 2 (Isotope Match): If using LC-MS, the peak must show the 3:1 Cl isotope pattern.

Part 4: Visualization of Workflows

Molecular Property & Synthesis Logic

This diagram illustrates the structural derivation and potential reactivity pathways affecting analysis.

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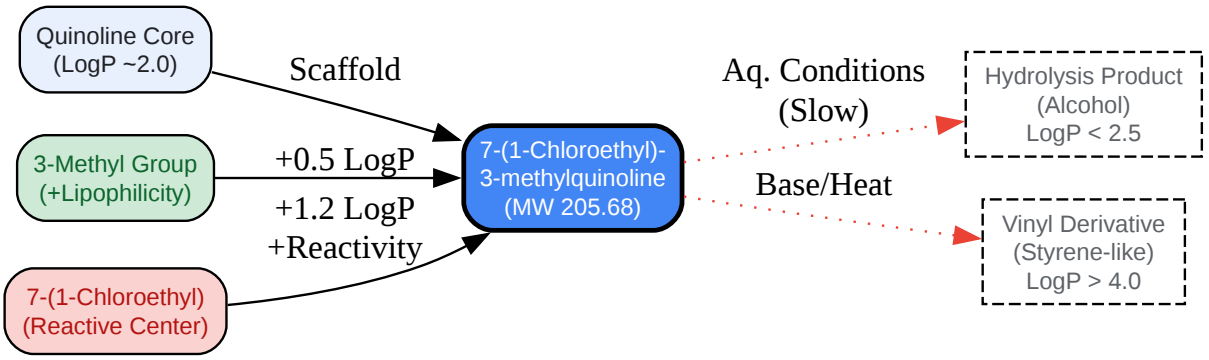

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Figure 1: Structural composition and degradation pathways affecting physicochemical analysis. [1]

Analytical Workflow (HPLC)

A step-by-step logic flow for determining LogP without degrading the sample.

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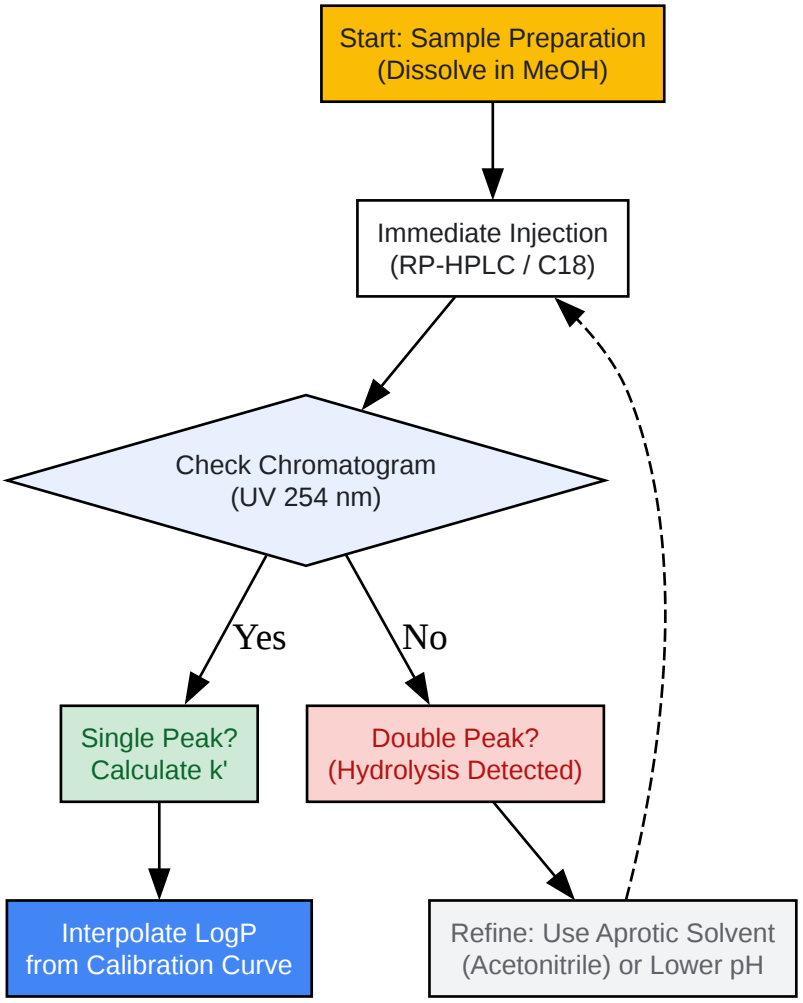

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Figure 2: Analytical decision matrix for lipophilicity determination.

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